

# In-Depth Technical Guide: Thermophysical Properties of R-502

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the boiling point and critical temperature of the refrigerant R-502. The information is presented to support research and development activities where precise knowledge of a substance's thermodynamic properties is essential.

## **Core Data Presentation**

The fundamental thermophysical properties of R-502, its boiling point and critical temperature, are summarized in the table below. These values represent the conditions at which R-502 undergoes phase transitions.

Property	Value (Celsius)	Value (Fahrenheit)	Value (Kelvin)
Normal Boiling Point	-45.2 °C[1]	-49.4 °F	227.95 K
Critical Temperature	80.7 °C[2][3]	177.3 °F[2]	353.85 K

Note: Values may vary slightly between sources due to different experimental determinations and models.

## **Experimental Protocols**



The determination of the boiling point and critical temperature of refrigerants like R-502, which is an azeotropic mixture of R-22 and R-115[4], requires precise and controlled experimental methodologies. While specific, detailed experimental protocols for R-502 are proprietary and not publicly available, the following outlines the general, technically sound procedures employed in specialized laboratories for such measurements, adhering to principles outlined in standards such as those from ASHRAE.

## **Determination of Normal Boiling Point**

The normal boiling point is the temperature at which a liquid's vapor pressure equals the atmospheric pressure at sea level (1 atm). For refrigerants, which have sub-zero boiling points, a specialized apparatus is required.

#### Apparatus:

- Cryostat: A controlled low-temperature environment to maintain the refrigerant sample below its boiling point initially.
- Sample Cell: A high-pressure, thermally conductive vessel to contain the liquid refrigerant.
- Heating Element: A precisely controlled electric heater to supply energy to the sample cell.
- Temperature Sensor: A calibrated platinum resistance thermometer (PRT) or a thermocouple with high accuracy at cryogenic temperatures, compliant with standards like ANSI/ASHRAE Standard 41.1[1][2][3][5].
- Pressure Transducer: A calibrated pressure sensor to monitor the pressure inside the sample cell, adhering to standards like ANSI/ASHRAE Standard 41.3[6].
- Condenser: A system to re-liquefy any vapor that boils off to maintain a constant pressure.
- Data Acquisition System: To log temperature and pressure readings accurately over time.

#### Procedure:

• The refrigerant sample is first condensed and cooled to a temperature below its expected boiling point within the sample cell, which is housed in the cryostat.



- The pressure in the system is maintained at standard atmospheric pressure (101.325 kPa) using a pressure control system.
- A small, constant heat flux is applied to the liquid refrigerant using the heating element.
- The temperature of the liquid is continuously monitored. As the liquid is heated, its temperature will rise until it reaches its boiling point.
- At the boiling point, the temperature will remain constant as the liquid undergoes a phase change to vapor. This steady temperature is recorded as the normal boiling point.
- The data acquisition system records both temperature and pressure to ensure the measurement is taken at the correct, stable pressure.

## **Determination of Critical Temperature**

The critical temperature is the temperature at and above which a substance cannot be liquefied, no matter how much pressure is applied[7]. The determination of this property involves observing the disappearance of the phase boundary between the liquid and vapor phases.

#### Apparatus:

- High-Pressure Optical Cell: A robust, transparent cell, often made with sapphire windows, capable of withstanding high pressures and temperatures.
- Heating/Cooling System: A precise temperature control system, such as an oil bath or a Peltier-based system, to uniformly heat and cool the optical cell.
- High-Pressure Pump: To precisely control the pressure of the refrigerant sample within the cell.
- Stirring Mechanism: A magnetic stirrer to ensure thermal equilibrium within the sample.
- Light Source and Camera: To illuminate and visually observe the meniscus (the interface between the liquid and vapor phases).



 Calibrated Temperature and Pressure Sensors: High-accuracy sensors to record the conditions within the cell.

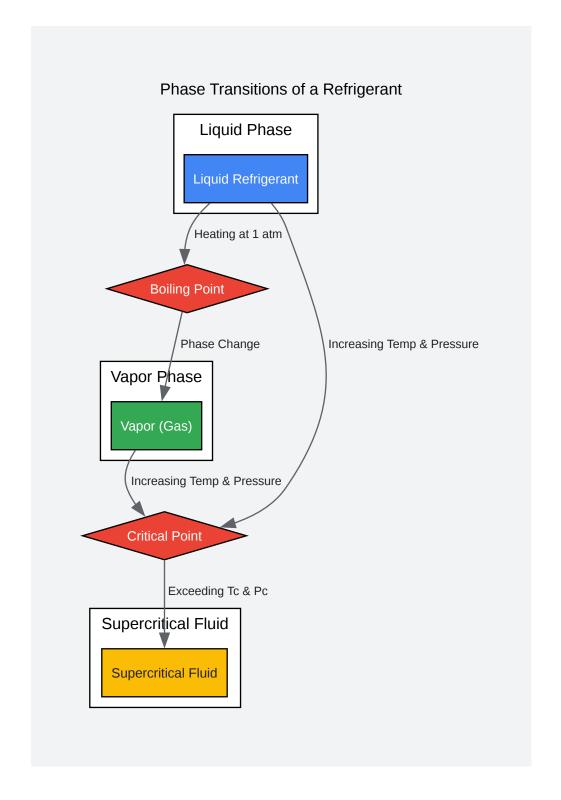
#### Procedure:

- A known amount of the refrigerant is introduced into the high-pressure optical cell. The cell is then sealed.
- The sample is heated slowly and uniformly. As the temperature increases, the pressure inside the sealed cell also rises.
- The meniscus separating the liquid and vapor phases is carefully observed through the optical windows.
- As the substance approaches its critical point, the densities of the liquid and vapor phases become closer, and the meniscus becomes less distinct.
- The critical temperature is the temperature at which the meniscus disappears completely, indicating that the liquid and vapor phases have become indistinguishable, forming a single supercritical fluid phase[8].
- The pressure at which this occurs is the critical pressure. The experiment is often repeated
  with cooling to observe the reappearance of the meniscus (critical opalescence) to ensure
  accuracy.

## **Visualization of Thermodynamic Concepts**

The following diagram illustrates the logical relationship between the different phases of a refrigerant and its boiling and critical points.





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